

Personal protective equipment for handling 4-Bromo-5-Ethoxy-2(5H)-Furanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-5-Ethoxy-2(5H)-Furanone

Cat. No.: B1281372

[Get Quote](#)

Essential Safety and Handling Guide for 4-Bromo-5-Ethoxy-2(5H)-Furanone

This guide provides immediate, essential safety and logistical information for handling **4-Bromo-5-Ethoxy-2(5H)-Furanone** (CAS No: 32978-38-4) in a laboratory setting.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) [\[6\]](#) Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Summary and GHS Classification

4-Bromo-5-Ethoxy-2(5H)-Furanone is a chemical compound with the molecular formula C₆H₇BrO₃.[\[2\]](#)[\[7\]](#) It is classified under the Globally Harmonized System (GHS) with the following hazards:

- H302: Harmful if swallowed (Acute toxicity, oral).[\[7\]](#)
- H315: Causes skin irritation.[\[7\]](#)
- H319: Causes serious eye irritation.[\[7\]](#)
- H335: May cause respiratory irritation.[\[7\]](#)

Hazard Classification	Category	Signal Word
Acute toxicity, oral	4	Warning
Skin corrosion/irritation	2	Warning
Serious eye damage/eye irritation	2A	Warning
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning

Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and process is necessary to determine the appropriate PPE.^[8] The following table summarizes the minimum required PPE for handling **4-Bromo-5-Ethoxy-2(5H)-Furanone**.

Protection Type	Specific Equipment	Standard
Eye and Face Protection	Tightly fitting safety goggles or a face shield. ^[9]	EN 166 or ANSI Z87.1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). ^[10]	Check manufacturer's breakthrough times.
Body Protection	Laboratory coat or chemical-resistant coveralls. ^{[8][11]}	EN ISO 27065 for certified workwear.
Respiratory Protection	Use in a well-ventilated area or with a certified respirator (e.g., N95, half-face mask) if ventilation is inadequate. ^{[9][10]}	Follow a respiratory protection program.
Foot Protection	Closed-toe shoes. ^[8]	N/A

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory to minimize exposure and ensure safe handling.

- Preparation:

- Ensure a safety shower and eyewash station are accessible and functioning correctly.[\[12\]](#)
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Assemble all necessary equipment and reagents before handling the compound.
- Don the appropriate PPE as specified in the table above.

- Handling:

- Avoid direct contact with skin and eyes.[\[12\]](#)
- Do not breathe dust, fumes, or vapors.[\[12\]](#)
- Prevent the formation of dust and aerosols.[\[12\]](#)
- Do not eat, drink, or smoke in the handling area.[\[12\]](#)
- Keep the container tightly closed when not in use.

- In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[13\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical advice if irritation occurs.[\[12\]](#)[\[13\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[13\]](#)

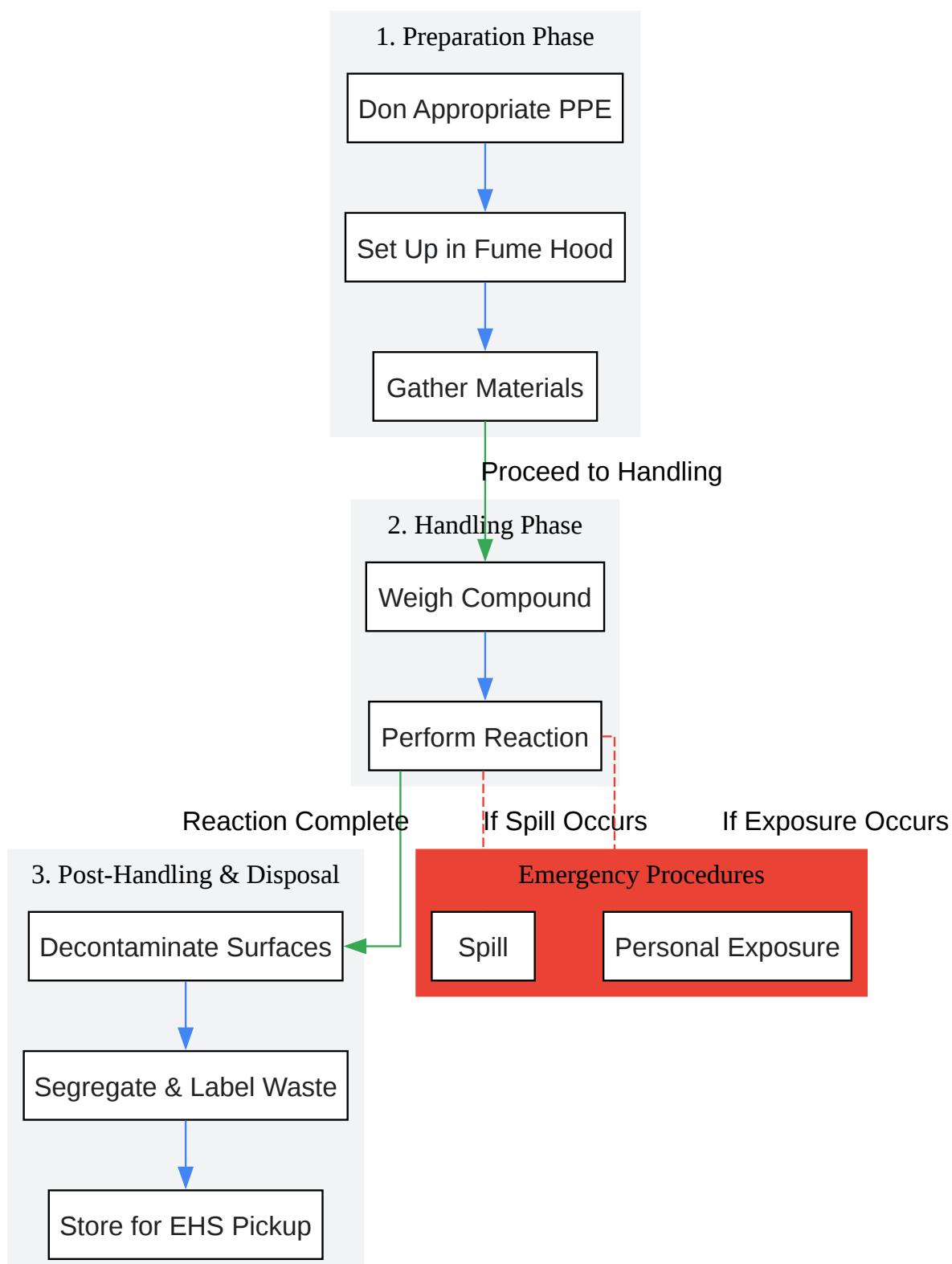
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[13]

Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect excess **4-Bromo-5-Ethoxy-2(5H)-Furanone** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is known.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[13]
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
 - Do not dispose of down the drain or in regular trash.

Experimental Workflow for Safe Handling

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-Bromo-5-Ethoxy-2(5H)-Furanone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bjoka-vip.com [bjoka-vip.com]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 2(5H)-FURANONE,4-BROMO-5-ETHOXY- (1 x 1 g) | Reagentia [reagentia.eu]
- 5. pschemicals.com [pschemicals.com]
- 6. keyorganics.net [keyorganics.net]
- 7. 4-Bromo-5-ethoxy-2,5-dihydrofuran-2-one | C6H7BrO3 | CID 12423224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 9. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 10. research.arizona.edu [research.arizona.edu]
- 11. osha.oregon.gov [osha.oregon.gov]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- 13. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-5-Ethoxy-2(5H)-Furanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1281372#personal-protective-equipment-for-handling-4-bromo-5-ethoxy-2-5h-furanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com